

Comprehensive Safety and Handling Guide for 1-Iodo-2,3-dimethylbenzene

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Compound of Interest

Compound Name: 1-Iodo-2,3-dimethylbenzene

Cat. No.: B1295297

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This guide provides essential safety and logistical information for the handling and disposal of **1-Iodo-2,3-dimethylbenzene**, tailored for researchers, scientists, and drug development professionals. The following procedures and data are compiled from various safety data sheets to ensure a comprehensive overview of safe laboratory practices.

Hazard Identification and Classification

1-Iodo-2,3-dimethylbenzene is classified as a hazardous substance. It is crucial to understand its primary hazards to ensure safe handling.

- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

The substance is a combustible liquid and should be handled with appropriate precautions.[\[3\]](#)

Quantitative Safety Data

A summary of the key quantitative safety and physical data for Iodo-dimethylbenzene isomers is presented below. Note that some data may be for isomers such as 1-Iodo-3,5-dimethylbenzene or 1-Iodo-2,4-dimethylbenzene, as specific data for the 2,3-isomer can be limited.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ I	[2]
Boiling Point	92-94 °C / 3 mmHg	[3]
112 °C / 20 mmHg	[4]	
Density	1.608 g/mL at 25 °C	[3]
1.628 g/mL	[4]	
Flash Point	113 °C (235.4 °F) - closed cup	[3][4]
Refractive Index	n _{20/D} 1.594	[3]
Storage Temperature	Refrigerator	[5]

Operational and Disposal Plans

A systematic approach to handling, from receipt to disposal, is critical for laboratory safety.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Iodo-2,3-dimethylbenzene** to minimize exposure risk.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[2]
 - Clothing: Wear fire/flammable resistant and impervious clothing to prevent skin exposure.[1][2]
A lab coat is required.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a suitable filter (e.g., type ABEK (EN14387)).[3] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[1][6]

Handling and Storage Procedures

Proper handling and storage are essential to prevent accidents and maintain the chemical's integrity.

- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[4\]](#)
 - Do not breathe mist, vapors, or spray.[\[2\]](#)[\[6\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[6\]](#)
 - Use only in a well-ventilated area or outdoors.[\[1\]](#)[\[6\]](#)
- Storage:
 - Store in a well-ventilated, dry, and cool place.[\[2\]](#)[\[6\]](#)
 - Keep the container tightly closed.[\[2\]](#)[\[6\]](#)
 - Store locked up.[\[1\]](#)[\[6\]](#)
 - Keep away from heat and sources of ignition.[\[4\]](#)[\[7\]](#)

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention immediately.[\[1\]](#)[\[2\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[9\]](#)

- If Swallowed: Do NOT induce vomiting. Clean mouth with water and get medical attention immediately.[\[2\]](#)[\[7\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions:
 - Ensure adequate ventilation.
 - Evacuate personnel to a safe area.
 - Wear appropriate personal protective equipment (see Section 1).
 - Remove all sources of ignition.[\[1\]](#)
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.
 - Do not let the chemical enter the drains.[\[7\]](#)
- Methods for Cleaning Up:
 - Use a non-combustible absorbent material (e.g., sand, earth, vermiculite) to soak up the spill.
 - Collect the absorbed material and place it in a suitable, closed container for disposal.[\[7\]](#)

Disposal Plan

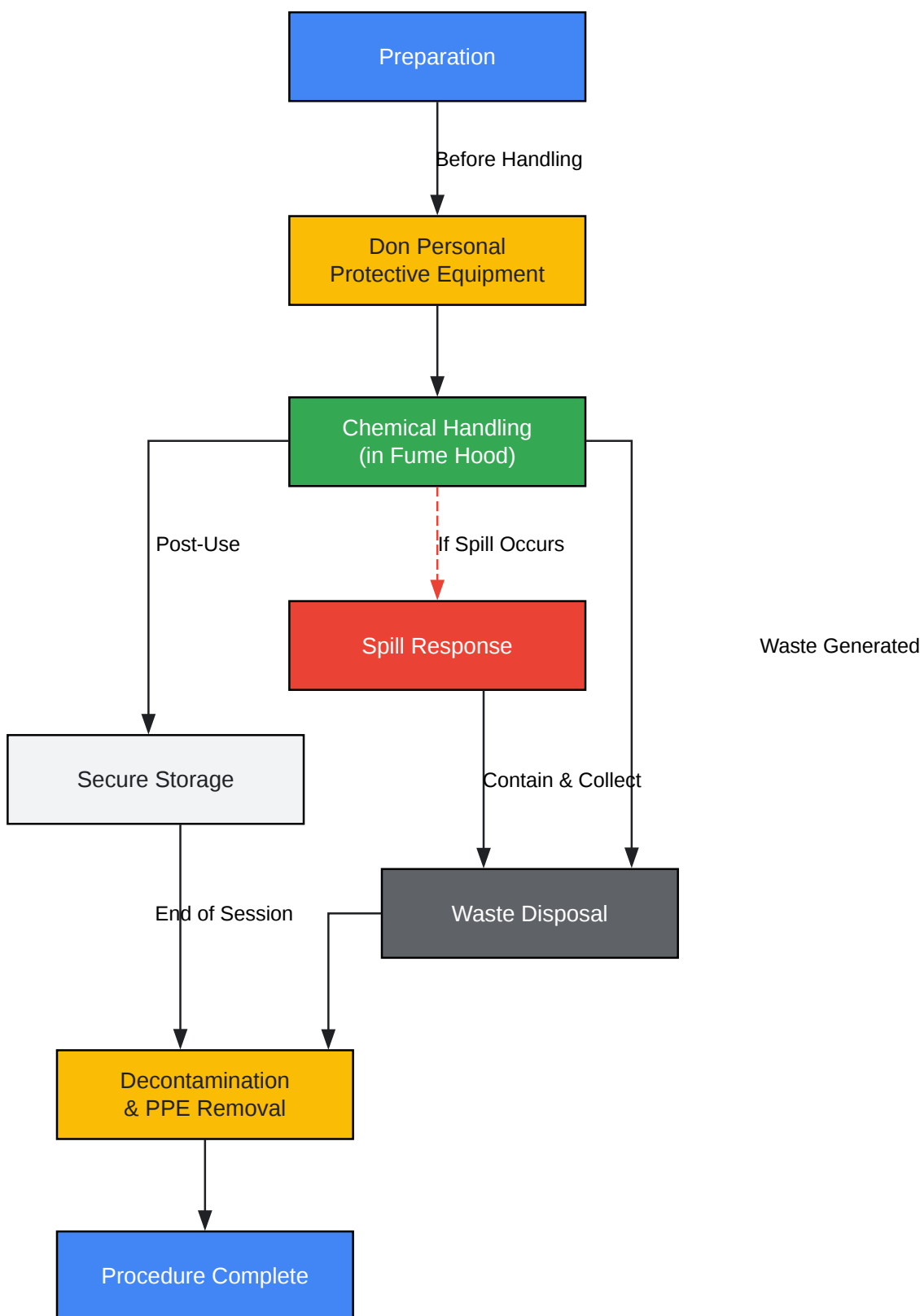
Dispose of **1-Iodo-2,3-dimethylbenzene** and its containers in accordance with local, regional, and national regulations.

- Contact a licensed professional waste disposal service to dispose of this material.
- Dispose of contents and container to an approved waste disposal plant.[\[2\]](#)[\[6\]](#)

- Contaminated packaging should be treated as the product itself.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **1-Iodo-2,3-dimethylbenzene**.



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Caption: Workflow for Safe Handling of **1-iodo-2,3-dimethylbenzene**.

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